

Thermochemical Profile of Methyl 4-methoxysalicylate: A Technical Guide

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Compound of Interest

Compound Name: Methyl 4-methoxysalicylate

Cat. No.: B046940

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available thermochemical data for **Methyl 4-methoxysalicylate**. Due to a lack of experimentally determined thermochemical values for this specific compound in the current scientific literature, this guide presents high-quality calculated data alongside experimental data for structurally related compounds to offer a thorough comparative analysis. Detailed experimental protocols for the synthesis of **Methyl 4-methoxysalicylate** and the determination of thermochemical data via combustion calorimetry are also included.

Core Thermochemical Data

While experimental thermochemical data for **Methyl 4-methoxysalicylate** is not readily available, the following table summarizes key thermochemical parameters calculated using the Joback method, a well-established group contribution method for the estimation of thermochemical and physical properties of organic compounds.

Table 1: Calculated Thermochemical Data for **Methyl 4-methoxysalicylate**

Property	Symbol	Value	Unit	Source
Standard Gibbs Free Energy of Formation	ΔfG°	-365.86	kJ/mol	Joback Calculated Property
Standard Enthalpy of Formation (Gas)	$\Delta fH^\circ_{\text{gas}}$	-443.21	kJ/mol	Joback Calculated Property
Enthalpy of Fusion	$\Delta f_{\text{fus}}H^\circ$	23.88	kJ/mol	Joback Calculated Property
Enthalpy of Vaporization	$\Delta f_{\text{vap}}H^\circ$	56.27	kJ/mol	Joback Calculated Property

Comparative Experimental Data for Related Compounds

To provide context for the calculated values, the following table presents experimentally determined thermochemical data for structurally similar compounds: methyl salicylate and methyl 4-hydroxybenzoate (methylparaben). These compounds share key functional groups with **Methyl 4-methoxysalicylate**, making their experimental data valuable for comparative purposes.

Table 2: Experimental Thermochemical Data for Related Compounds

Compound	Property	Symbol	Value	Unit	Source
Methyl Salicylate	Enthalpy of Formation (liquid)	$\Delta fH^\circ l$	-509.6 ± 2.5	kJ/mol	NIST WebBook
Enthalpy of Vaporization	$\Delta_{vap}H^\circ$	60.2 ± 0.4	kJ/mol	NIST WebBook	
Methyl 4-hydroxybenzoate	Enthalpy of Combustion	ΔcH°	-3695.5 ± 0.7	kJ/mol	NIST WebBook
Enthalpy of Sublimation	$\Delta_{sub}H^\circ$	101.3 ± 1.0	kJ/mol	NIST WebBook	
Enthalpy of Formation (crystal)	$\Delta fH^\circ c$	-571.4 ± 1.2	kJ/mol	NIST WebBook	

Experimental Protocols

Synthesis of Methyl 4-methoxysalicylate

A common method for the synthesis of **Methyl 4-methoxysalicylate** involves the esterification of 4-methoxysalicylic acid. A representative protocol is detailed below.[\[1\]](#)

Materials:

- 4-methoxysalicylic acid
- Sodium bicarbonate
- Dimethyl sulfate
- Acetone

Procedure:

- A mixture of 4-methoxysalicylic acid (1.06 mole), sodium bicarbonate (1.06 mole), and dimethyl sulfate (1.06 mole) is prepared in acetone (2 liters).
- The mixture is refluxed with constant stirring under a nitrogen atmosphere.
- The reaction progress is monitored by thin-layer chromatography (TLC).
- Upon completion, the reaction mixture is cooled to room temperature.
- The solvent is removed under reduced pressure.
- The residue is purified by a suitable method, such as column chromatography, to yield **Methyl 4-methoxysalicylate**.

Determination of Enthalpy of Formation by Static Bomb Calorimetry

The standard enthalpy of formation of a solid organic compound like **Methyl 4-methoxysalicylate** can be determined from its gross heat of combustion, which is measured using a static bomb calorimeter.

Materials and Equipment:

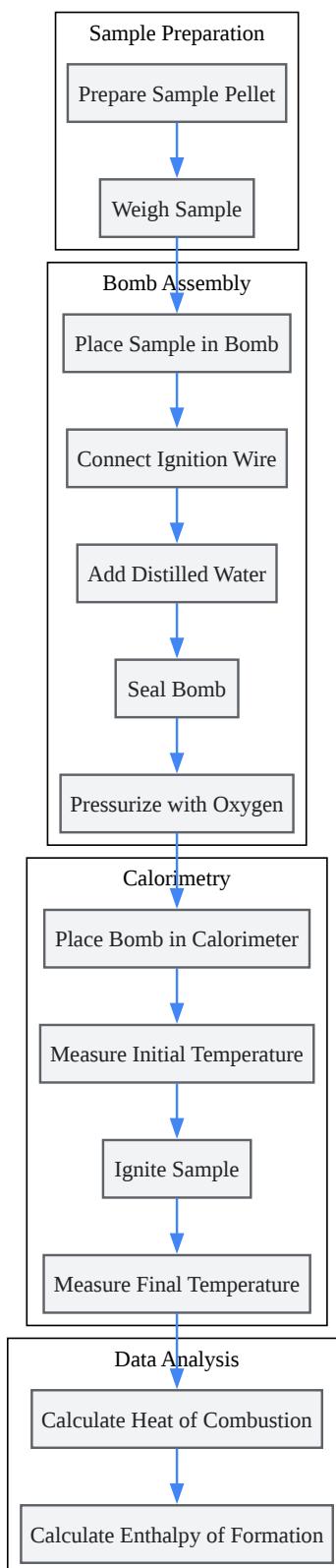
- Static bomb calorimeter
- Benzoic acid (for calibration)
- Sample of **Methyl 4-methoxysalicylate**
- Oxygen cylinder
- Ignition wire
- Crucible
- Distilled water

Procedure:

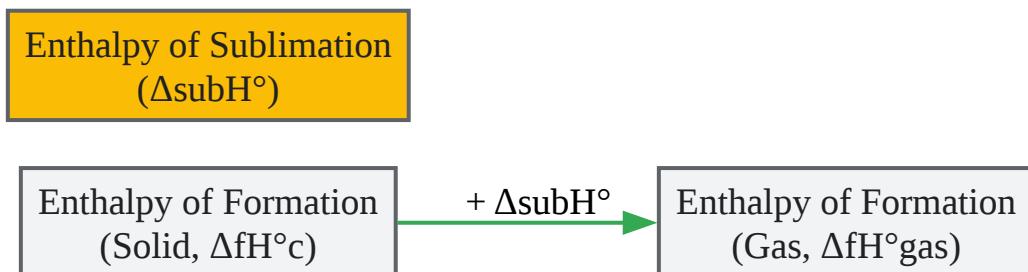
- Calibration: The calorimeter is calibrated by burning a known mass of benzoic acid, which has a certified heat of combustion. This allows for the determination of the heat capacity of the calorimeter.
- Sample Preparation: A pellet of the sample (**Methyl 4-methoxysalicylate**) of known mass is placed in the crucible.
- Assembly: The crucible is placed in the bomb, and an ignition wire is connected to the electrodes, with the wire in contact with the sample. A small, known amount of distilled water is added to the bomb to ensure that the water formed during combustion is in the liquid state.
- Pressurization: The bomb is sealed and purged with oxygen to remove all air, then filled with pure oxygen to a pressure of approximately 30 atm.
- Calorimetry: The bomb is placed in the calorimeter, which is filled with a known mass of water. The initial temperature of the water is recorded.
- Ignition: The sample is ignited by passing an electric current through the ignition wire.
- Temperature Measurement: The temperature of the water in the calorimeter is recorded at regular intervals until it reaches a maximum and then begins to cool.
- Analysis: The corrected temperature rise is determined, and the gross heat of combustion is calculated. Corrections are made for the heat of ignition and the formation of any side products (e.g., nitric acid from residual nitrogen).
- Enthalpy of Formation Calculation: The standard enthalpy of combustion is calculated from the gross heat of combustion. The standard enthalpy of formation is then derived using Hess's Law, with the known standard enthalpies of formation of the combustion products (CO_2 and H_2O).

Visualizations

The following diagrams illustrate the experimental workflow for combustion calorimetry and the logical relationship between key thermochemical parameters.

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Caption: Experimental workflow for determining the enthalpy of formation using bomb calorimetry.



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Caption: Relationship between enthalpy of formation in the solid and gas phases and the enthalpy of sublimation.

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References

- 1. prepchem.com [prepchem.com]
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